Synthesis of 18F-fluoroethylation precursors using azide linkers

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Compound of Interest

Compound Name:	*1-[(2-Azidoethoxy)sulfonyl]-4-methylbenzene*
CAS No.:	*113738-22-0*
Cat. No.:	*B3083158*

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Application Note: Modular Synthesis of 18F-Labeled Biomolecules via 2-[18F]Fluoroethyl Azide

Executive Summary

This guide details the robust synthesis of 2-[18F]fluoroethyl azide ([18F]FEA) and its application in labeling alkyne-bearing biomolecules via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). Unlike direct radiofluorination, which often requires harsh conditions incompatible with sensitive peptides or proteins, this "prosthetic group" approach allows for mild, bioorthogonal conjugation.[1]

The protocol is divided into three integrated modules:

- Precursor Synthesis: Preparation of stable 2-azidoethyl-4-toluenesulfonate.
- Radiosynthesis: Automated production and distillation of [18F]FEA.
- Click Conjugation: Site-specific labeling of peptide targets.

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Safety Directives: Organic Azide Handling

CRITICAL SAFETY WARNING: Organic azides are potentially explosive. The explosive potential is governed by the Carbon-to-Nitrogen (C/N) ratio.

- The Law of Safety: $ (N_C + N_O) / N_N \ge 3 $
  - : Number of Carbon atoms
  - : Number of Oxygen atoms
  - : Number of Nitrogen atoms
- 2-Azidoethyl-4-toluenesulfonate (Precursor): C9H11N3O3S. Ratio = (9+3)/3 = 4. Safe for isolation and storage.
- 2-[18F]Fluoroethyl Azide (Prosthetic Group): C2H4FN3. Ratio = 2/3 = 0.66. Unsafe in bulk.
  - Operational Constraint: [18F]FEA is synthesized only at nanomolar (tracer) levels. Never synthesize "cold" fluoroethyl azide in quantities >100 mg without blast shielding.
  - Distillation: [18F]FEA is volatile (bp ~110°C). Do not allow the distillation trap to dry out completely if co-distilling with solvent.

Module 1: Synthesis of Precursor (2-azidoethyl-4-toluenesulfonate)

Rationale: The tosylate leaving group is preferred over halides for SN2 radiofluorination due to its high reactivity and the stability of the resulting crystalline precursor.

Reagents

- 2-Bromoethanol (CAS 540-51-2)
- Sodium Azide (NaN3)
- p-Toluenesulfonyl chloride (TsCl)
- Triethylamine (TEA)

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- Dichloromethane (DCM)

Protocol

- Azidation: Dissolve 2-bromoethanol (100 mmol) in water (30 mL). Add NaN3 (120 mmol). Reflux at 100°C for 12 hours.
  - Mechanism:[2] SN2 displacement of bromide by azide.
  - Workup: Extract with DCM. Dry organic phase (MgSO4). Do not concentrate to dryness (explosion risk of low MW azidoethanol). Keep as DCM solution.
- Tosylation: To the DCM solution of 2-azidoethanol, add TEA (140 mmol) and cool to 0°C. Add TsCl (100 mmol) portion-wise. Stir at RT for 12 hours.
  - Mechanism:[2] Nucleophilic attack of the hydroxyl lone pair on the sulfonyl sulfur.
- Purification: Wash with 1M HCl, then sat. NaHCO3. Dry (MgSO4) and concentrate. Purify via silica flash chromatography (Hexane/EtOAc 4:1).
  - Yield: Expect ~70-80% as a colorless oil or low-melting solid.
  - Validation: 1H NMR (CDCl3) should show aromatic Ts protons (7.3-7.8 ppm) and distinct methylene triplets for -CH2-N3 (~3.5 ppm) and -CH2-OTs (~4.2 ppm).

Module 2: Automated Radiosynthesis of [18F]FEA

Rationale: [18F]FEA is volatile.[3] We utilize a distillation-mediated purification. This separates the radiolabeled azide from the non-volatile tosylate precursor, ensuring the subsequent "Click" reaction is not poisoned by competing cold azides or impurities.

Automated Setup (e.g., GE TRACERlab or Trasis AllinOne)

- QMA Cartridge: Pre-conditioned with K2CO3.
- Eluent: K2.2.2 (15 mg) + K2CO3 (3 mg) in MeCN/H2O (1 mL).

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- Reactor: Glassy carbon or borosilicate.
- Distillation Trap: V-vial containing the "Click" mixture (see Module 3) cooled to 0°C.

Step-by-Step Protocol

- Trapping: Trap [18F]Fluoride on QMA cartridge. Elute into Reactor with K2.2.2/K2CO3 solution.
- Drying: Azeotropic drying with MeCN (3 x 1 mL) at 95°C under He flow and vacuum. Critical: Water inhibits the nucleophilic fluorination.
- Labeling: Add Precursor (5 mg) in anhydrous MeCN (1 mL). Heat to 80°C for 15 mins (closed vessel).
- Distillation:
  - Set Reactor to 110-120°C.
  - Flow Helium (30-50 mL/min) through Reactor -> Outlet -> Distillation Trap (0°C).
  - [18F]FEA co-distills with MeCN into the trap over 10-15 minutes.
  - Efficiency: Expect 50-60% decay-corrected radiochemical yield (RCY) in the trap.

Module 3: Copper-Catalyzed Click Conjugation (CuAAC)

Rationale: We use a "one-pot, two-step" design where [18F]FEA is distilled directly into the peptide solution. This minimizes handling and radiation exposure.

Reagents

- Alkyne-Peptide: 0.5 - 1.0 mg (Terminal alkyne preferred).
- Cu Source: CuSO4 (0.1 M aq).
- Reductant: Sodium Ascorbate (0.5 M aq).

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- Ligand: THPTA or BPDS (Stabilizes Cu(I) state, preventing oxidation and disproportionation).

Protocol

- Cocktail Prep (In Distillation Trap):
  - Dissolve Peptide in 200 µL DMF/Water (1:1).
  - Add CuSO4 (10 µL), THPTA (10 µL, premixed with Cu), and Sodium Ascorbate (20 µL).
  - Note: The solution should remain clear/yellowish. Dark precipitate indicates Cu(I) instability.
- Reaction:
  - Perform Distillation (from Module 2) directly into this vial.
  - Once distillation is complete, heat vial to 40°C for 15 mins.
- Quenching & Purification:
  - Dilute with 2 mL HPLC mobile phase (Water/MeCN + 0.1% TFA).
  - Inject onto Semi-Prep HPLC (C18 column).[4]
  - Collect product peak (typically 15-20 mins).
- Formulation: Trapping on C18 Sep-Pak, wash with water, elute with EtOH, dilute with saline for injection.

Data Visualization

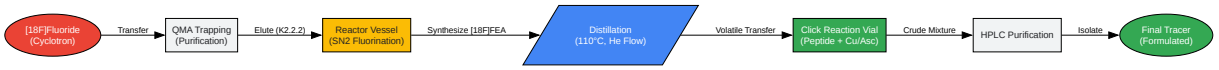
Table 1: Reaction Parameter Optimization

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Parameter	Standard Condition	Optimization Note
Fluorination Temp	80°C	>100°C degrades precursor; <60°C reduces yield.
Distillation Temp	110°C	Must exceed bp of MeCN (82°C) to carry [18F]FEA.
Cu:Ligand Ratio	1:5	Excess ligand (THPTA) protects Cu(I) from oxidation.
Peptide Conc.	1-2 mM	High concentration drives kinetics (Pseudo-1st order).

Figure 1: Integrated Radiosynthesis Workflow

Caption: Logical flow from cyclotron target to final injectable tracer, highlighting the distillation interface.

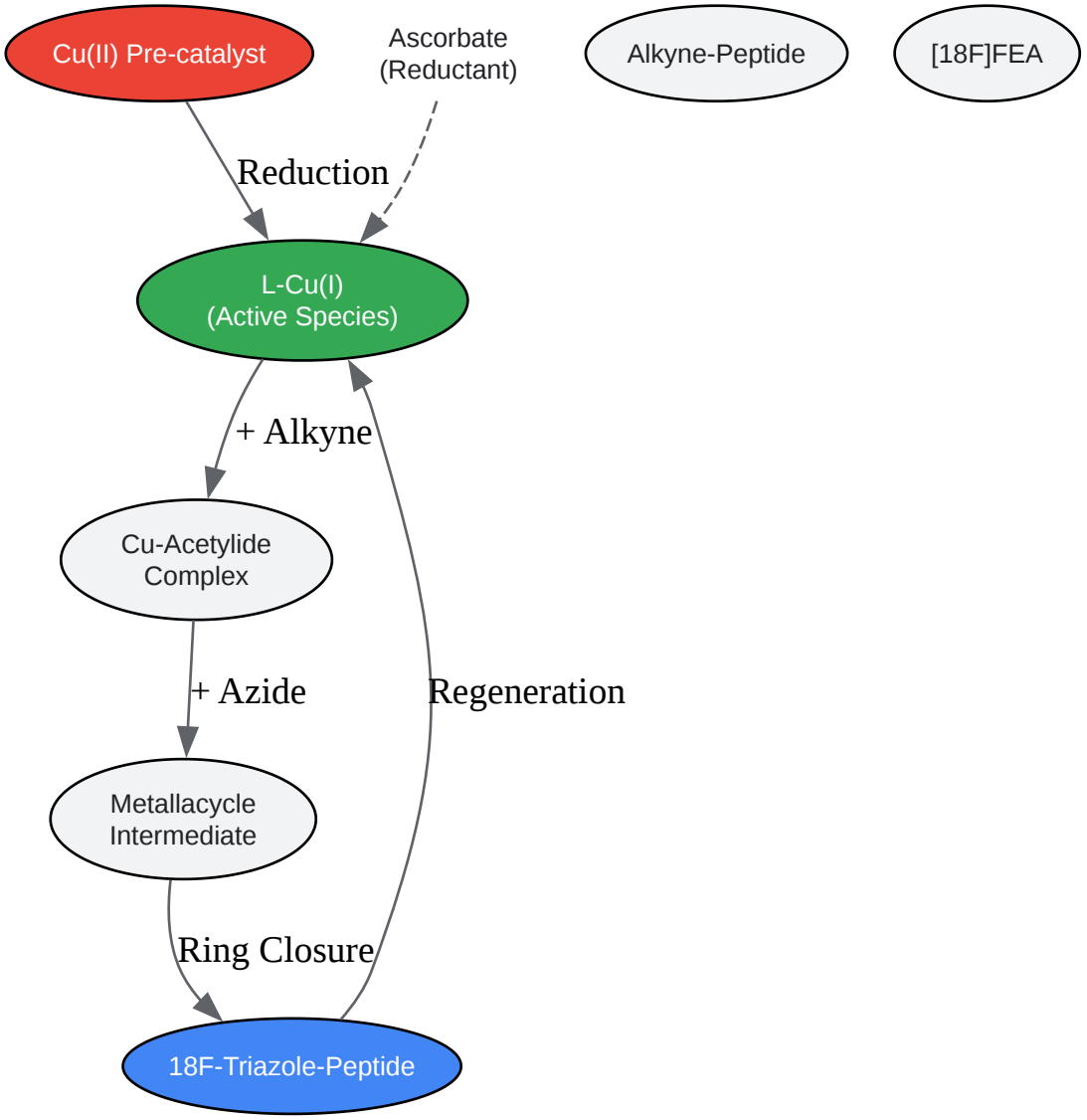


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Figure 2: CuAAC Catalytic Cycle (Simplified)

Caption: Mechanism of Copper(I)-catalyzed cycloaddition. The Ligand (L) stabilizes the Cu-Acetylide intermediate.

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